

Personal protective equipment for handling T 82

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Compound of Interest

Compound Name: T 82

Cat. No.: B3422366

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Essential Safety and Handling Guide for T 82

This guide provides critical safety, handling, and disposal information for products identified as **T 82**, specifically "THINNER 91-82 / T-10 THINNER" and "TGC-82". This information is intended for laboratory, research, and drug development professionals to ensure safe operational procedures.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **T 82** to minimize exposure and ensure personal safety. The following table summarizes the required PPE based on available Safety Data Sheets (SDS).

PPE Category	Requirement	Specification
Eye/Face Protection	Required	Wear appropriate protective eyeglasses or chemical safety goggles. A full face shield is recommended where splashing is possible. [1] [2] [3] [4]
Skin Protection	Required	Chemical-resistant gloves (e.g., Rubber, neoprene, or nitrile) and protective clothing to prevent skin contact. [1] [2] [3] A chemical-resistant apron or fire-resistant laboratory jacket should also be worn. [3] [5]
Respiratory Protection	Required under certain conditions	Use a NIOSH-approved respirator if ventilation is inadequate or if exposure limits are exceeded. [3] [4] [5] Ensure proper ventilation, such as a fume hood or other engineering controls, to keep airborne concentrations below threshold limits. [1] [5]

Hazard Summary

T 82 is classified as a hazardous substance with multiple health and physical risks. Understanding these hazards is crucial for safe handling.

Hazard Class	Classification	Associated Risks
Flammability	Flammable Liquid (Category 3/4)	Flammable liquid and vapor. Keep away from heat, sparks, open flames, and other ignition sources.[1][2][4] Use explosion-proof equipment.[1][4]
Acute Toxicity	Oral (Category 4), Inhalation (Category 4), Dermal (Category 4)	Harmful if swallowed, inhaled, or in contact with skin.[1][2][4] May be fatal if swallowed and enters airways.[1][4]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1][2][4] Prolonged or repeated contact may lead to dry skin and irritation.[1][4]
Eye Damage/Irritation	Serious Eye Damage (Category 1/2A)	Causes serious eye damage or irritation.[1][2][4]
Carcinogenicity	Category 2	Suspected of causing cancer.[1][4]
Reproductive Toxicity	Category 2	Suspected of damaging fertility or the unborn child.[1]
Specific Target Organ Toxicity	Single and Repeated Exposure	May cause respiratory tract irritation, drowsiness, or dizziness.[1][4] May cause damage to organs (e.g., hearing organs) through prolonged or repeated exposure.[1]

Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential to maintain a safe laboratory environment.

Procedure	Key Steps
Handling	Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[1] Wash hands and other exposed areas thoroughly after handling.[1][2] Do not eat, drink, or smoke when using this product.[1] Use only in well-ventilated areas or outdoors.[1][2] Avoid breathing vapors or mists.[1][2]
Storage	Keep container tightly closed in a dry and well-ventilated place.[5] Store away from heat, sparks, open flames, and other ignition sources.[1][2][4] Keep away from incompatible materials.[2]

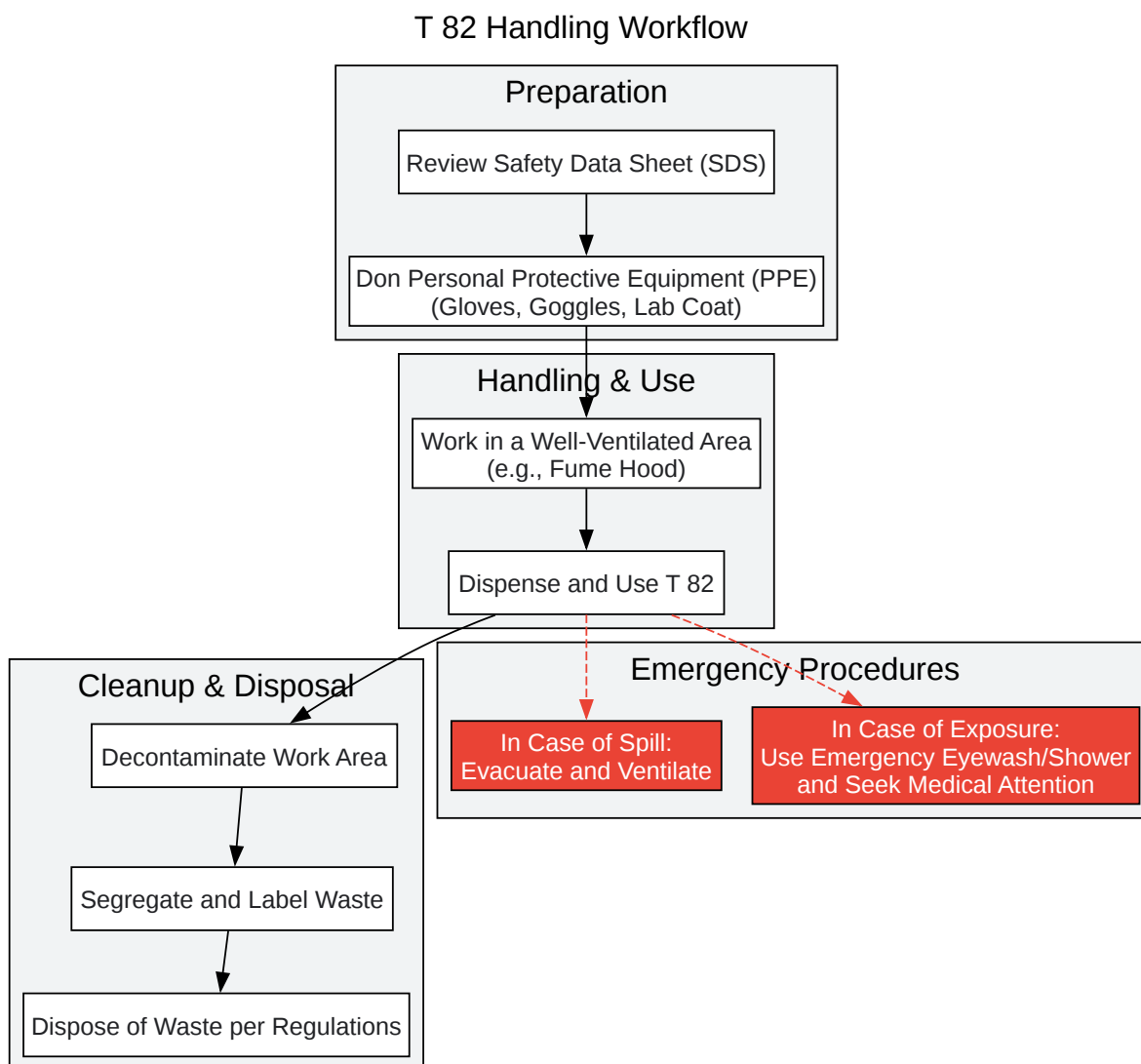
Emergency and Disposal Procedures

Proper planning for emergencies and waste disposal is a critical component of laboratory safety.

Procedure	Action
First Aid: Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention. [1] [2] [4]
First Aid: Skin	Remove contaminated clothing and wash skin thoroughly with soap and water. [2] [4] If skin irritation occurs, get medical attention. [2]
First Aid: Ingestion	Do NOT induce vomiting. Immediately call a poison center or doctor. [1] [4] Rinse mouth. [1] [2]
First Aid: Inhalation	Move person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell. [1]
Spill Response	Cover with dry chemical extinguishing powder, lime, sand, or soda ash. Do not use water. [3] Remove sources of ignition and combustible materials. [3] Ensure adequate ventilation. [2]
Disposal	Dispose of contents and container in accordance with all local, regional, national, and international regulations. [4] Do not let the product enter drains. [5]

T 82 Handling Workflow

The following diagram outlines the standard operating procedure for handling **T 82** in a laboratory setting, from preparation to disposal.



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Caption: Standard operating procedure for handling **T 82**.

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- To cite this document: BenchChem. [Personal protective equipment for handling T 82]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3422366#personal-protective-equipment-for-handling-t-82>]

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